

Application Notes: Detection of Asialo GM1 Positive Cells by Flow Cytometry

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Compound of Interest

Compound Name: *Asialo GM1*

Cat. No.: *B159247*

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Introduction

Asialo GM1 is a neutral glycosphingolipid expressed on the surface of various immune cells, playing a role in immune regulation and pathogen recognition.[1][2] It is notably present on natural killer (NK) cells, subsets of T lymphocytes, and monocytes/macrophages.[2] The expression of **Asialo GM1** can be modulated by cellular activation and is often used as a marker for murine NK cells. Flow cytometry is a powerful technique for the identification and quantification of **Asialo GM1** positive cell populations within a heterogeneous sample. These application notes provide a detailed protocol for the detection of **Asialo GM1** positive cells, with a focus on murine splenocytes.

Data Presentation

The expression of **Asialo GM1** varies among different lymphocyte populations. The following table summarizes the typical percentage of **Asialo GM1** positive cells within various immune cell subsets in the spleen of C57BL/6 mice.

Cell Type	Marker	Percentage of Asialo GM1 Positive Cells
Natural Killer (NK) Cells	NK1.1+	~93%
CD8+ T Cells	CD3+, CD8+	~20%
$\gamma\delta$ T Cells	$\gamma\delta$ TCR+	~53%
CD4+ T Cells	CD3+, CD4+	<1%

Experimental Protocols

Materials

- Reagents:
 - Phosphate Buffered Saline (PBS)
 - FACS Buffer (PBS with 0.5-1% Bovine Serum Albumin and 0.1% Sodium Azide)
 - Red Blood Cell (RBC) Lysis Buffer
 - Fc Block (e.g., anti-mouse CD16/CD32)
 - Fluorochrome-conjugated anti-**Asialo GM1** antibody
 - Fluorochrome-conjugated antibodies for cell lineage markers (e.g., anti-CD3, anti-CD4, anti-CD8, anti-NK1.1)
 - Viability dye (e.g., Propidium Iodide, 7-AAD, or a fixable viability dye)
- Equipment:
 - Flow cytometer
 - Centrifuge
 - Vortex mixer

- Pipettes and tips
- Flow cytometry tubes

Protocol for Staining of Murine Splenocytes

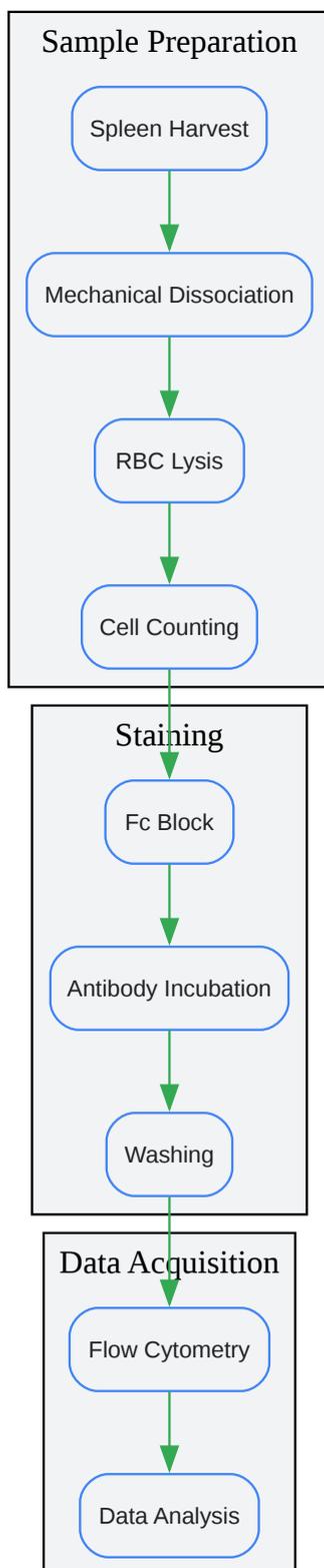
This protocol outlines the steps for preparing a single-cell suspension from a mouse spleen and subsequently staining for **Asialo GM1** and other cell surface markers for flow cytometric analysis.

- Single-Cell Suspension Preparation:
 1. Aseptically harvest the spleen from a mouse and place it in a petri dish containing cold PBS.
 2. Mechanically dissociate the spleen by gently mashing it through a 70 μm cell strainer using the plunger of a syringe.
 3. Wash the cell strainer with cold PBS to collect the splenocytes.
 4. Centrifuge the cell suspension at 300-400 x g for 5 minutes at 4°C. Discard the supernatant.
 5. Resuspend the cell pellet in RBC Lysis Buffer and incubate for 5 minutes at room temperature.
 6. Quench the lysis by adding an excess of FACS buffer and centrifuge at 300-400 x g for 5 minutes at 4°C. Discard the supernatant.
 7. Wash the cells once more with FACS buffer.
 8. Resuspend the cells in FACS buffer and perform a cell count. Adjust the cell concentration to 1×10^7 cells/mL.
- Staining Procedure:
 1. Aliquot 100 μL of the cell suspension (1×10^6 cells) into each flow cytometry tube.

2. Fc Receptor Blocking: Add Fc Block to each tube according to the manufacturer's instructions and incubate for 10-15 minutes on ice. This step is crucial to prevent non-specific antibody binding.
3. Antibody Staining: Without washing, add the predetermined optimal concentration of the fluorochrome-conjugated anti-**Asialo GM1** antibody and any other cell surface marker antibodies.
4. Vortex gently and incubate for 20-30 minutes at 4°C in the dark.
5. Washing: Add 2 mL of FACS buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C. Discard the supernatant. Repeat this wash step twice.
6. Viability Staining: If using a non-fixable viability dye like Propidium Iodide or 7-AAD, add it to the final resuspension buffer just before analysis. If using a fixable viability dye, follow the manufacturer's protocol, which is typically performed before the Fc blocking step.
7. Final Resuspension: Resuspend the cell pellet in an appropriate volume of FACS buffer (e.g., 300-500 µL) for flow cytometry analysis. Keep the samples on ice and protected from light until acquisition.

Mandatory Visualizations

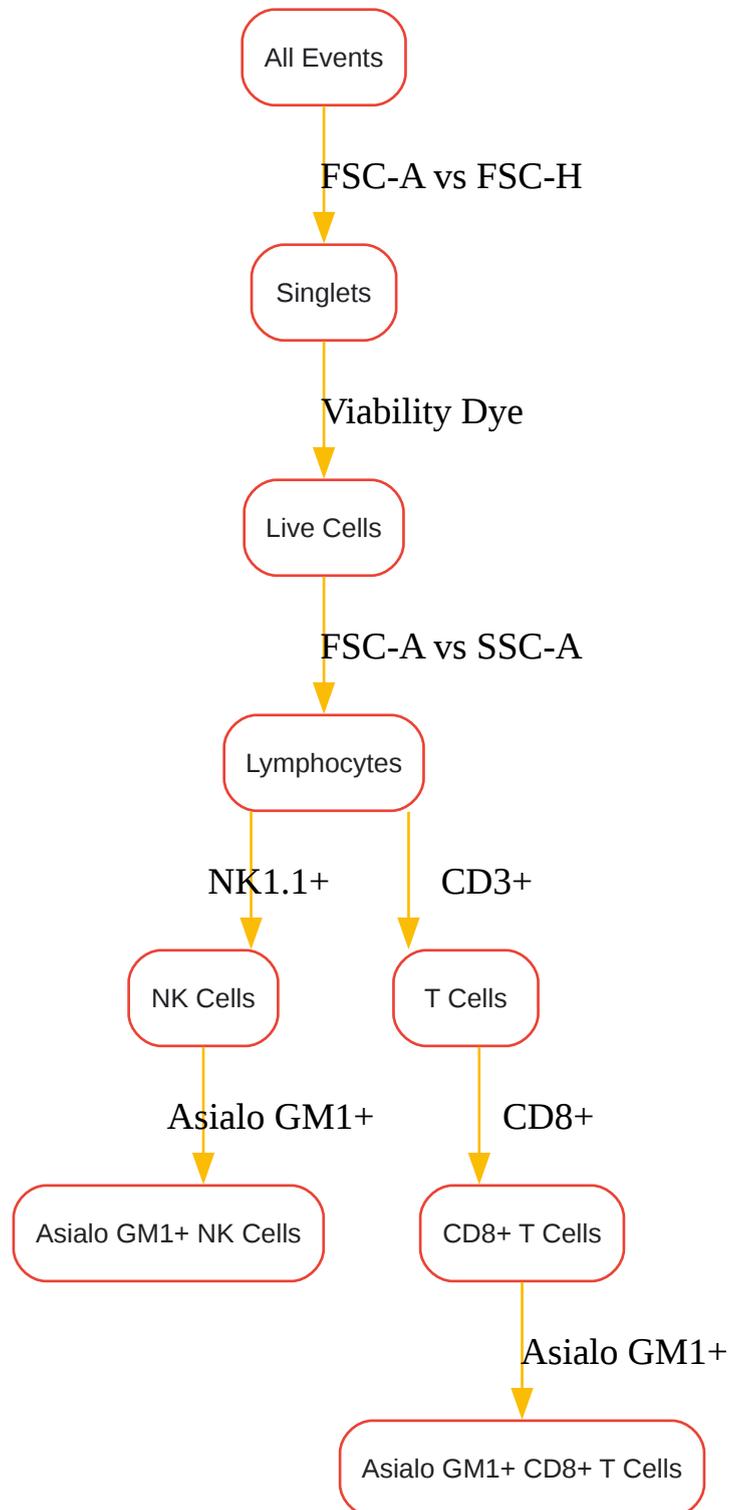
Experimental Workflow



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Caption: Experimental workflow for **Asialo GM1** detection.

Gating Strategy

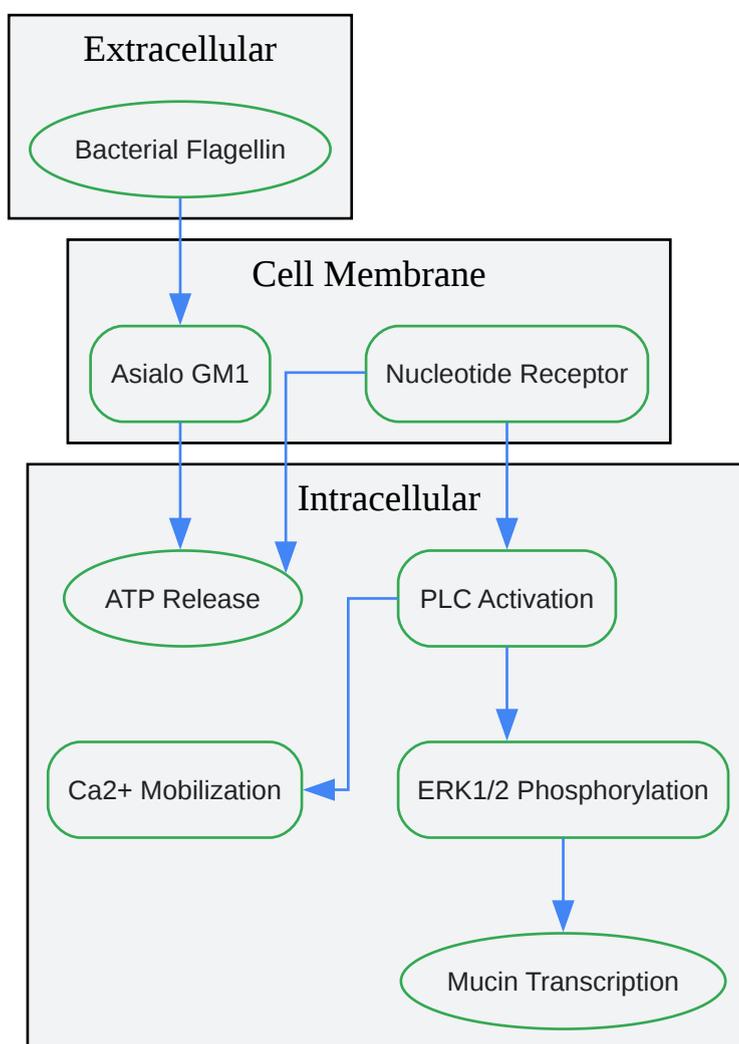


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Caption: Gating strategy for **Asialo GM1+** cells.

Asialo GM1 Signaling Pathway

Asialo GM1 can act as a receptor for bacterial components, such as *Pseudomonas aeruginosa* flagellin.[3] Ligation of **Asialo GM1** can trigger a signaling cascade that leads to a cellular defense response.[3]



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Caption: **Asialo GM1**-mediated signaling cascade.[3]

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References

- 1. Differential Regulation of GM1 and Asialo-GM1 Expression by T Cells and Natural Killer (NK) Cells in Respiratory Syncytial Virus Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anti-Asialo GM1 NK Cell Depleting Antibody Does Not Alter the Development of Bleomycin Induced Pulmonary Fibrosis | PLOS One [journals.plos.org]
- 3. ATP transduces signals from ASGM1, a glycolipid that functions as a bacterial receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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